

Personal protective equipment for handling 6-iodo-1H-indole-2,3-dione

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Compound of Interest

Compound Name: 6-iodo-1H-indole-2,3-dione

Cat. No.: B1316932

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Essential Safety and Handling Guide for 6-iodo-1H-indole-2,3-dione

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-iodo-1H-indole-2,3-dione** (also known as 6-Iodoisatin). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

6-iodo-1H-indole-2,3-dione is classified as an irritant and is toxic if swallowed.^{[1][2]} It can cause skin, eye, and respiratory irritation.^[3] Therefore, handling requires strict adherence to safety protocols to minimize exposure risks.

Hazard Identification and Classification:

Identifier	Information
Product Name	6-iodo-1H-indole-2,3-dione
Synonym	6-Iodoisatin[1]
CAS Number	3370-25-4[1]
Molecular Formula	C ₈ H ₄ INO ₂ [1]
Physical State	Solid
GHS Pictograms	 alt text  alt text
Signal Word	Danger[2]
Hazard Statements	H301: Toxic if swallowed.[2]H315: Causes skin irritation.[3]H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.[2][3]H335: May cause respiratory irritation.[2][3]
Incompatible Materials	Strong oxidizing agents.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment is mandatory when handling **6-iodo-1H-indole-2,3-dione**.

PPE Category	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect for integrity before each use.	To prevent skin contact and irritation.
Eye & Face Protection	Chemical safety goggles or safety glasses with side shields.[4] A face shield should be used if there is a risk of splashing.	To protect eyes from dust particles and splashes, which can cause serious irritation.
Respiratory Protection	Handle only in a well-ventilated area, preferably within a chemical fume hood.[2] Use a NIOSH-approved respirator with a particulate filter (N95 or higher) if dust generation is unavoidable outside a fume hood.	To prevent inhalation of airborne particles that may cause respiratory irritation.[2]
Body Protection	A standard laboratory coat must be worn at all times.[5] Consider a chemically resistant apron if handling large quantities or if there is a significant risk of splashing.	To protect skin and clothing from contamination.
Footwear	Closed-toe shoes.	Standard laboratory practice to protect feet from spills.[5]

Operational Plan: Handling Protocol

This step-by-step guidance ensures the safe handling of **6-iodo-1H-indole-2,3-dione** from preparation to post-handling cleanup.

1. Preparation:

- Ensure all necessary PPE is available and in good condition.

- Designate a specific handling area within a chemical fume hood to minimize inhalation risk.
[\[2\]](#)

- Keep the container tightly closed when not in use.
- Verify that an eyewash station and safety shower are accessible and operational.

2. Weighing and Transfer:

- Conduct all weighing and transfer operations of the solid compound inside a chemical fume hood to control dust.[\[5\]](#)
- Use a spatula or other appropriate tool for transfers to avoid generating airborne dust.
- Avoid direct contact with the substance.

3. In-Solution Handling:

- When working with the compound in solution, continue to handle it within the fume hood.
- If heating is required, do so in a well-ventilated area or fume hood to prevent the inhalation of any vapors.[\[5\]](#)

4. Post-Handling and Cleanup:

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Decontaminate the work area and any equipment used according to standard laboratory procedures.
- Remove and wash any contaminated clothing before reuse.[\[2\]](#)

Disposal Plan

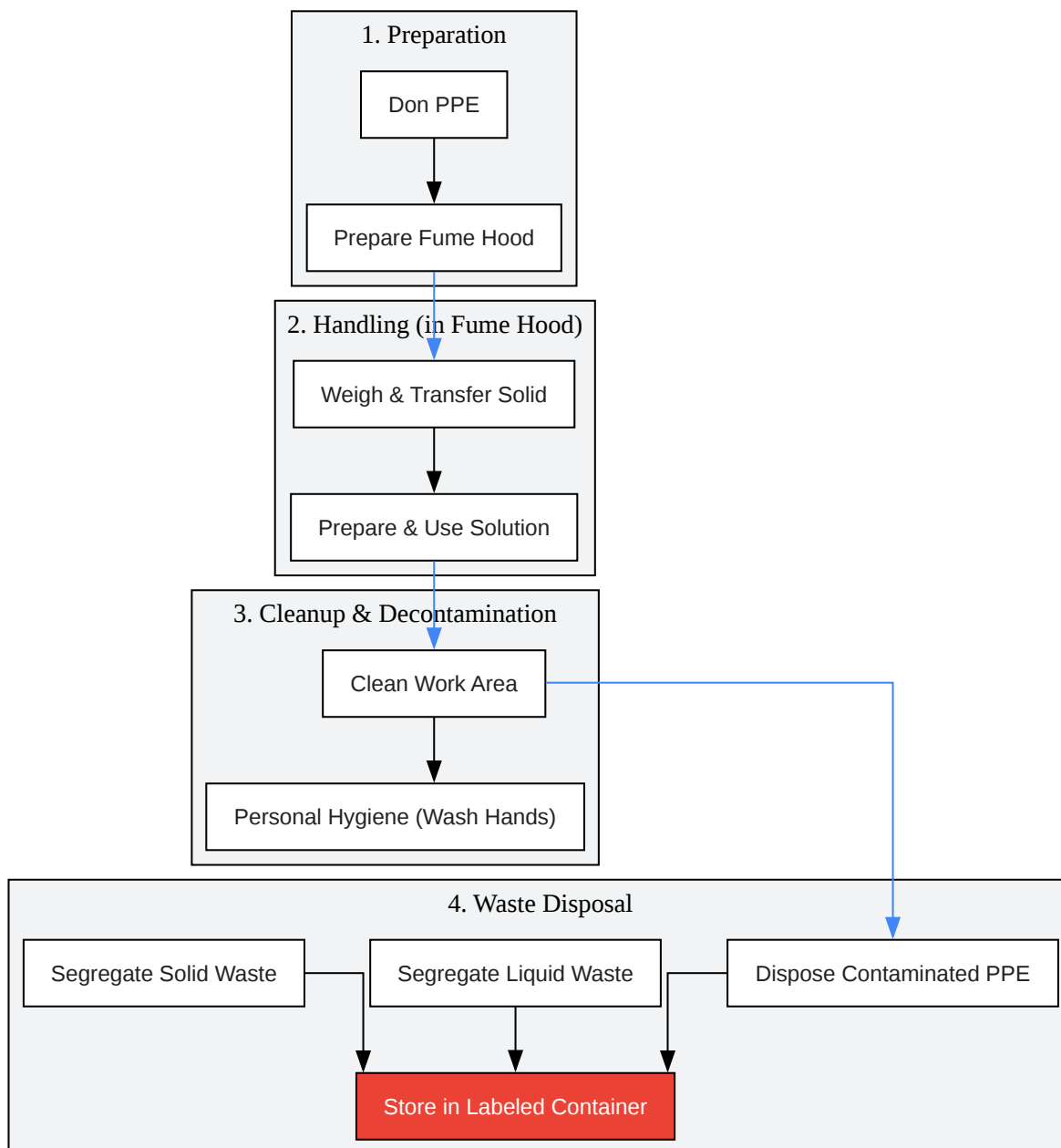
Proper disposal of **6-iodo-1H-indole-2,3-dione** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Chemical Waste:

- Collect unused or waste **6-iodo-1H-indole-2,3-dione** in a clearly labeled, sealed, and appropriate hazardous waste container.[\[5\]](#)
- Contaminated Labware & PPE:
 - Rinse contaminated reusable glassware with a suitable solvent (e.g., acetone, ethanol) inside a chemical fume hood. Collect the rinse-ate as hazardous liquid waste.
 - Dispose of grossly contaminated disposable labware (e.g., pipette tips, weighing boats) and PPE (e.g., gloves) as solid hazardous waste in a designated container.[\[5\]](#)
- Waste Disposal:
 - All waste must be disposed of through a licensed waste disposal company.[\[2\]](#)
 - Do not allow the product to enter drains or waterways.[\[6\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling **6-iodo-1H-indole-2,3-dione**.



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Caption: Safe handling workflow for **6-iodo-1H-indole-2,3-dione**.

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